

Application Notes and Protocols: Preparation of Herbacetin Stock Solutions

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Compound of Interest

Compound Name: *Herbacetin*

Cat. No.: *B192088*

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **Herbacetin** (CAS 527-95-7), a natural flavonoid with antioxidant, anti-inflammatory, and anticancer properties.^[1] Adherence to this protocol is crucial for ensuring the stability, and consistent performance of **Herbacetin** in various experimental settings. The following sections detail the chemical properties of **Herbacetin**, a step-by-step guide for stock solution preparation, and recommendations for storage to maintain compound integrity.

Herbacetin Chemical and Physical Properties

Herbacetin is a flavonoid compound that requires careful handling and solubilization to ensure accurate and reproducible experimental results.^[1] Its key properties are summarized below.

Property	Value	Citations
CAS Number	527-95-7	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₀ O ₇	[2] [3] [4] [5]
Molecular Weight	302.24 g/mol	[3] [4] [5] [6]
Appearance	Light yellow to yellow crystalline solid	[5] [7]
Solubility	DMSO: 30-100 mg/mL DMF: ~30 mg/mL Ethanol: 2-5 mg/mL Water: Insoluble DMSO:PBS (pH 7.2) (1:4): ~1 mg/mL	[6] [7] [8] [9]
Purity	≥98% (HPLC)	[3]

Experimental Protocol: Stock Solution Preparation

The following protocol outlines the steps for preparing a 10 mM **Herbacetin** stock solution in Dimethyl Sulfoxide (DMSO). DMSO is the highly recommended solvent for creating primary stock solutions.[\[1\]](#)

2.1 Materials and Equipment

- **Herbacetin** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

2.2 Step-by-Step Protocol for 10 mM Stock Solution

- Pre-calculation: Before weighing, calculate the required mass of **Herbacetin** and volume of DMSO. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 302.24 \text{ g/mol} \times 1000 \text{ mg/g} = 3.0224 \text{ mg}$
- Weighing: Carefully weigh out approximately 3.02 mg of **Herbacetin** powder using an analytical balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- Solubilization:
 - Recalculate the precise volume of DMSO needed based on the actual mass of **Herbacetin** weighed.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 302.24 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Add the calculated volume of anhydrous DMSO to the tube containing the **Herbacetin** powder.
- Dissolution:
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution.
 - If particles are still visible, heat the tube to 37°C for a short period and/or place it in an ultrasonic bath until the solution is clear.^[8] A clear, light yellow solution should be obtained.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials.^{[8][10]}

- Label each aliquot clearly with the compound name, concentration, solvent, and preparation date.

Storage and Stability

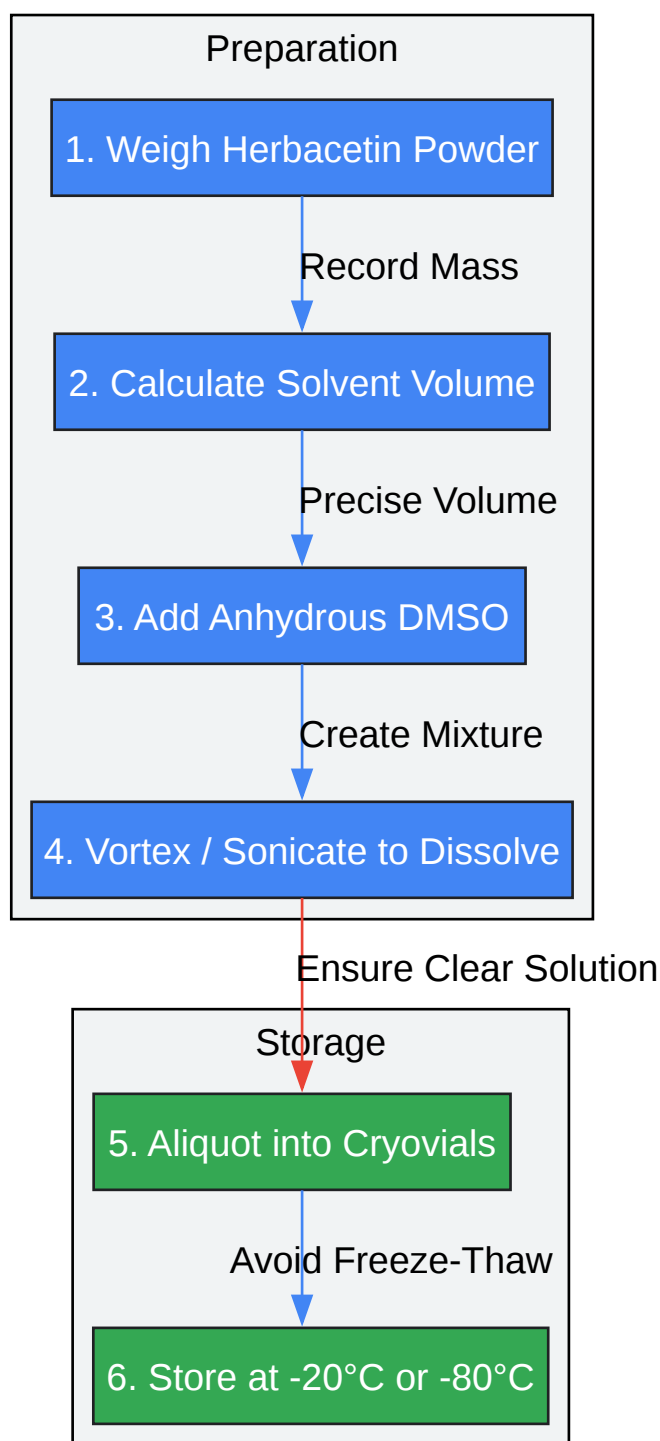
Proper storage is critical to maintain the biological activity of **Herbacetin** solutions.

Form	Storage Temperature	Shelf Life	Citations
Powder	-20°C	3 years	[6]
Stock Solution in DMSO	-20°C	1 month	[1][6][8][10]
Stock Solution in DMSO	-80°C	6-12 months	[1][6][8]

Note: Always protect the compound from light.[8] For in vivo experiments, it is recommended to prepare fresh working solutions daily.[1] When diluting the DMSO stock into aqueous media for cell culture, ensure the final DMSO concentration is non-toxic to the cells (typically <0.5%).

Workflow Diagram

The following diagram illustrates the standard workflow for preparing **Herbacetin** stock solutions.



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Caption: Workflow for preparing **Herbacetin** stock solution.

Safety Precautions

- Handle **Herbacetin** powder in a well-ventilated area or chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid inhalation or contact with skin and eyes.[11]
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information. [11]
- **Herbacetin** is incompatible with strong acids, alkalis, and strong oxidizing/reducing agents. [11]

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